

An In-Depth Technical Guide to Dipiperodon Hydrochloride (CAS 537-12-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipiperodon Hydrochloride*

Cat. No.: *B1359868*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dipiperodon hydrochloride (CAS 537-12-2) is a local anesthetic agent with a history of clinical use. This technical guide provides a comprehensive overview of its physicochemical properties, mechanism of action, pharmacological profile, and known biological activities. The information is presented to support further research and development efforts involving this compound. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided for key assays. Furthermore, signaling pathways and experimental workflows are visualized using Graphviz diagrams to facilitate a deeper understanding of the compound's interactions and applications.

Physicochemical Properties

Dipiperodon hydrochloride is the hydrochloride salt of Dipiperodon, a phenylcarbamic acid ester. [1] Its key physicochemical properties are summarized in the table below.

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 537-12-2 | [1] |
| Molecular Formula | C22H28ClN3O4 | [1] |
| Molecular Weight | 433.93 g/mol | [1] |
| Melting Point | 193-201 °C | |
| Solubility | Slightly soluble in water; Soluble in alcohol; Slightly soluble in acetone and ethyl acetate; Insoluble in benzene or ether. | |
| pKa (acidic) | 10.95, 11.67 | [1] |
| pKa (basic) | 6.64 | [1] |

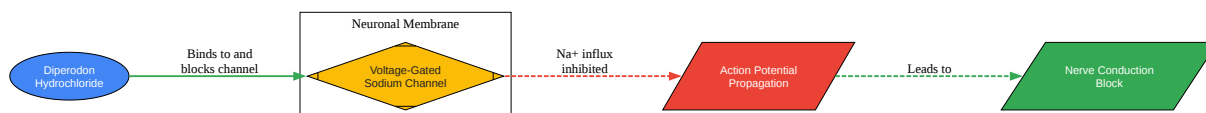
Mechanism of Action

Local Anesthetic Activity: Sodium Channel Blockade

The primary mechanism of action for **Diperodon hydrochloride** as a local anesthetic is the blockade of voltage-gated sodium channels in nerve cell membranes.[1] By inhibiting the influx of sodium ions, **Diperodon hydrochloride** prevents the depolarization of the neuronal membrane and the subsequent propagation of action potentials, leading to a reversible block of nerve conduction and a loss of sensation.[1]

The molecular target has been identified as the sodium channel alpha subunits in the brain, with a reported half-maximal inhibitory concentration (IC50) that indicates its potency.[1]

| Parameter | Value | Target | Reference(s) |
|-----------|----------------|---------------------------------------|--------------|
| IC50 | 5.89 (-log[M]) | Sodium channel alpha subunits (brain) | [1] |

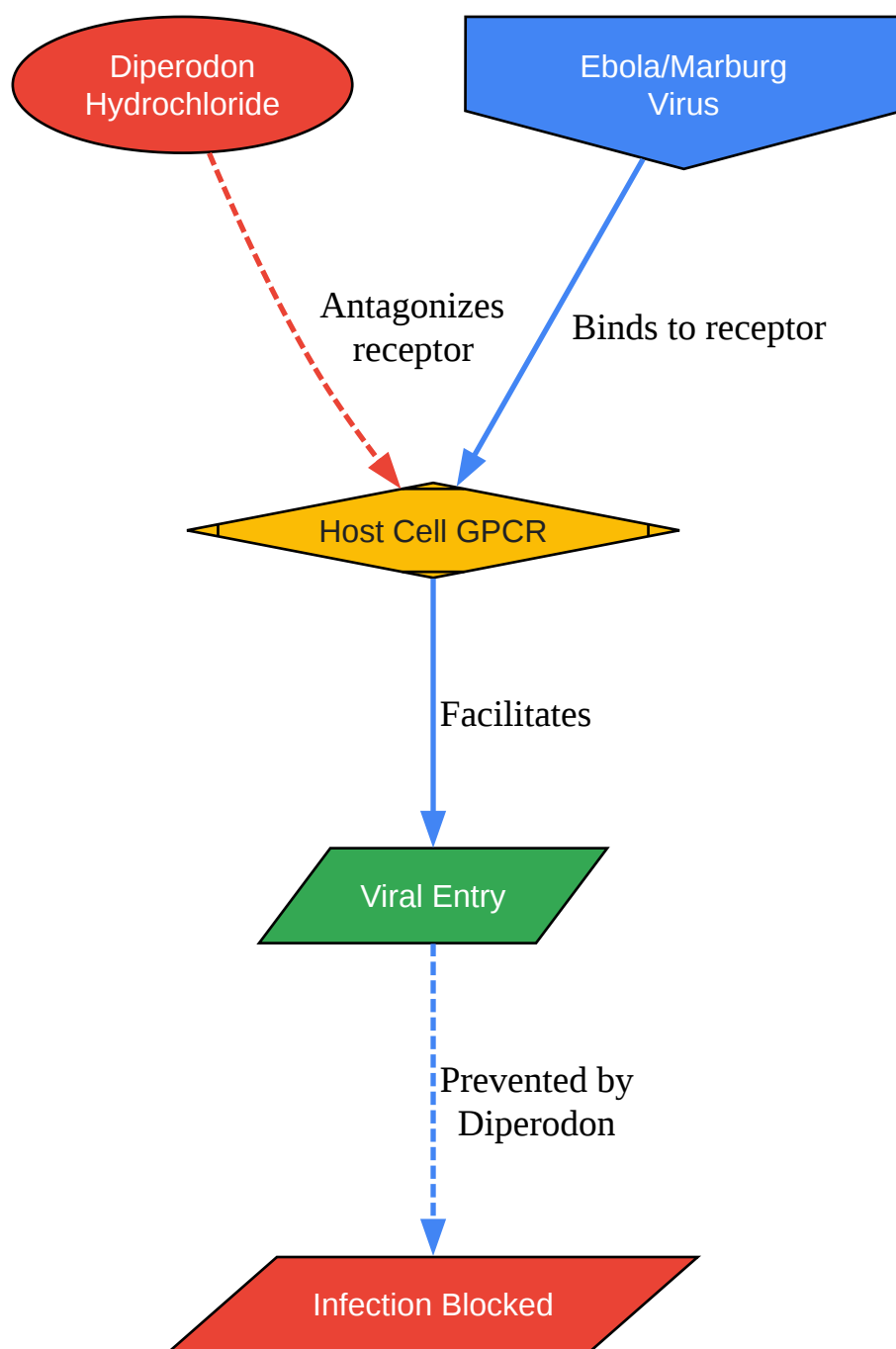


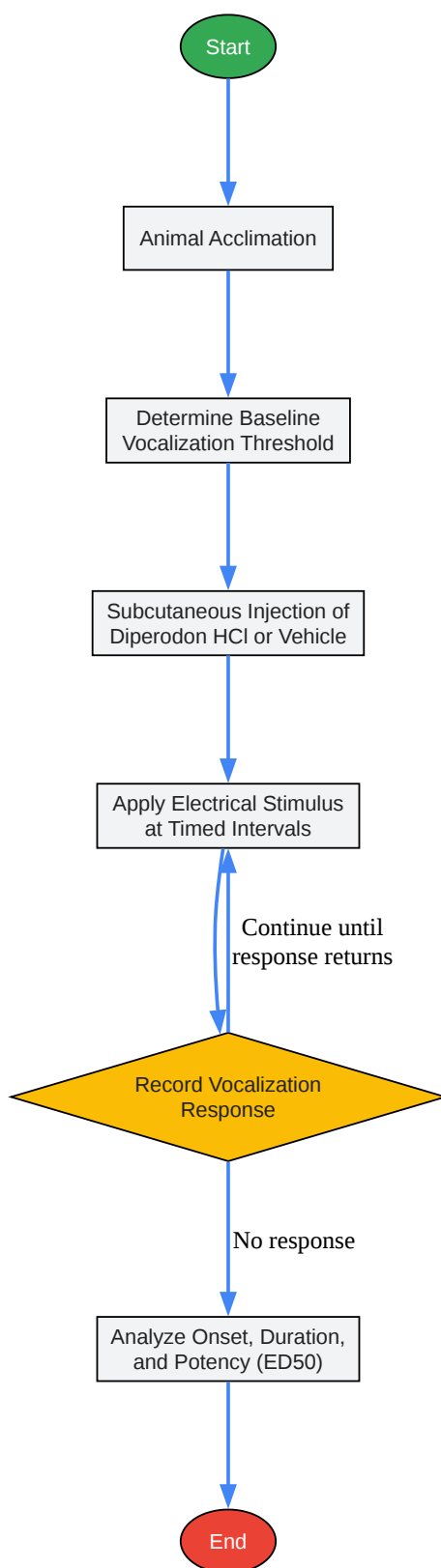
[Click to download full resolution via product page](#)

Figure 1: Mechanism of local anesthesia by **Dipiperodon hydrochloride**.

Antiviral Activity: GPCR Antagonism

Dipiperodon hydrochloride has been identified as an inhibitor of Ebola virus (EBOV) and Marburg virus (MARV). This antiviral activity is attributed to its function as a G protein-coupled receptor (GPCR) antagonist. By blocking the GPCRs that these viruses utilize for entry into host cells, **Dipiperodon hydrochloride** can prevent infection. The specific GPCR target and the downstream signaling cascade are areas for further investigation.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Dipiperodon | 101-08-6 [smolecule.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Dipiperodon Hydrochloride (CAS 537-12-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359868#dipiperodon-hydrochloride-cas-number-537-12-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com